

Application Note: Protocol for In Vitro Antimalarial Activity Testing of Dunnione

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Compound of Interest

Compound Name: *Dunnione*
CAS No.: 87402-65-1
Cat. No.: B7823652

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The Quest for Novel Antimalarials

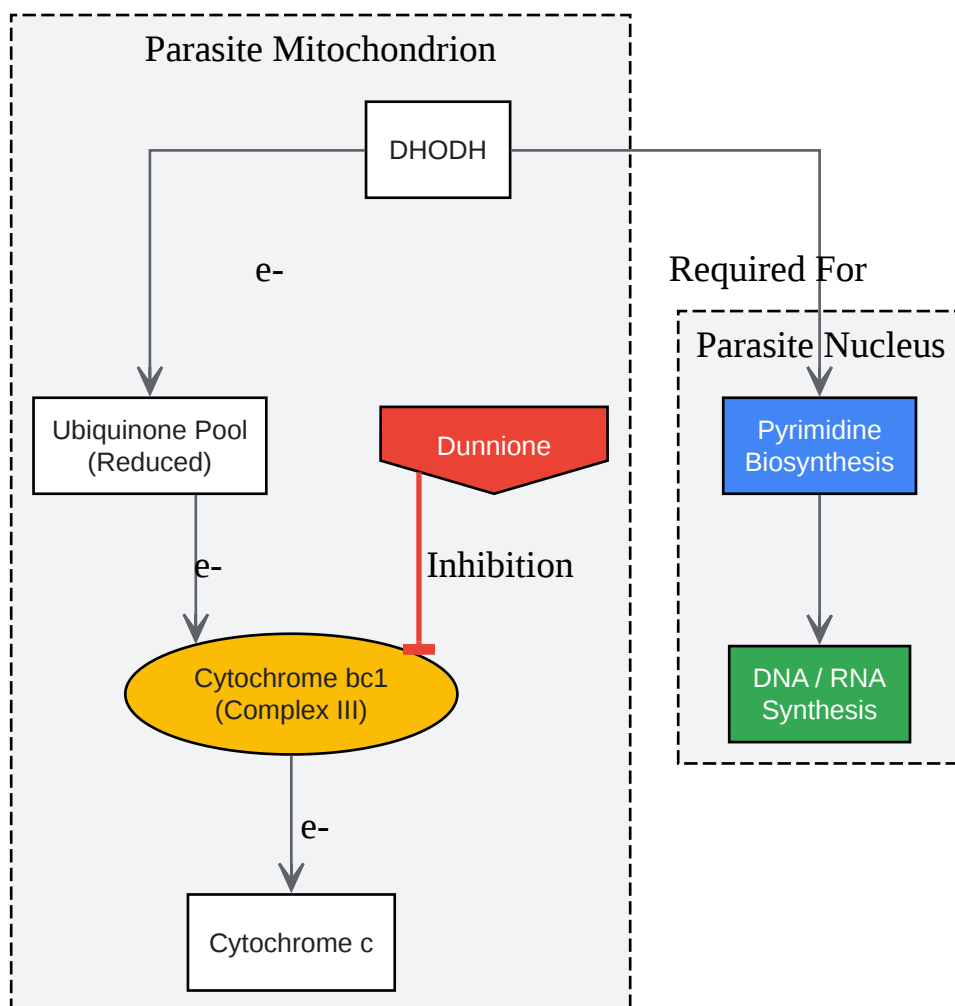
The persistent global health threat posed by malaria, exacerbated by the emergence of drug-resistant *Plasmodium falciparum* strains, necessitates a continuous search for novel therapeutic agents.[1] Natural products have historically been a rich source of antimalarial leads. **Dunnione**, a 1,2-naphthoquinone isolated from the *Streptocarpus dunnii* plant, represents a promising scaffold. Naphthoquinones are known to possess antimalarial properties, often by targeting the parasite's mitochondrial electron transport chain (mETC), a pathway essential for parasite survival.[2] Specifically, the cytochrome bc1 complex (Complex III) of the mETC is a validated drug target, inhibited by the clinical antimalarial atovaquone.[2] This application note provides a detailed, validated protocol for determining the in vitro 50% inhibitory concentration (IC₅₀) of **dunnione** against the asexual blood stages of *P. falciparum* using the robust and widely adopted SYBR Green I-based fluorescence assay.[3][4][5]

Scientific Principle of the Assay

The SYBR Green I assay is a high-throughput method for quantifying parasite proliferation in vitro.[5] The protocol involves incubating synchronized, ring-stage *P. falciparum*-infected erythrocytes with serial dilutions of the test compound (**dunnione**) for one full life cycle (typically 72 hours).[6] At the end of the incubation period, a lysis buffer containing the fluorescent dye SYBR Green I is added to each well. SYBR Green I exhibits a massive increase in fluorescence upon intercalating with double-stranded DNA. Since mature erythrocytes are anucleated, the fluorescence signal is directly proportional to the amount of parasitic DNA, and thus, the extent of parasite replication.[3] By comparing the fluorescence in drug-treated wells to untreated controls, a dose-response curve can be generated to calculate the IC50 value.

Hypothesized Mechanism of Action: Targeting the Parasite Powerhouse

Dunnione, as a naphthoquinone, is hypothesized to act similarly to atovaquone by inhibiting the cytochrome bc1 complex within the parasite's mitochondrion.[7] In the asexual blood stages, the primary role of the mETC is not ATP synthesis but to regenerate ubiquinone.[8][9] This regenerated ubiquinone is a critical cofactor for dihydroorotate dehydrogenase (DHODH), an essential enzyme in the de novo pyrimidine biosynthesis pathway.[8][9][10] By blocking the bc1 complex, **dunnione** would starve the parasite of pyrimidines, which are vital for DNA and RNA synthesis, thereby halting proliferation and leading to parasite death.[11]



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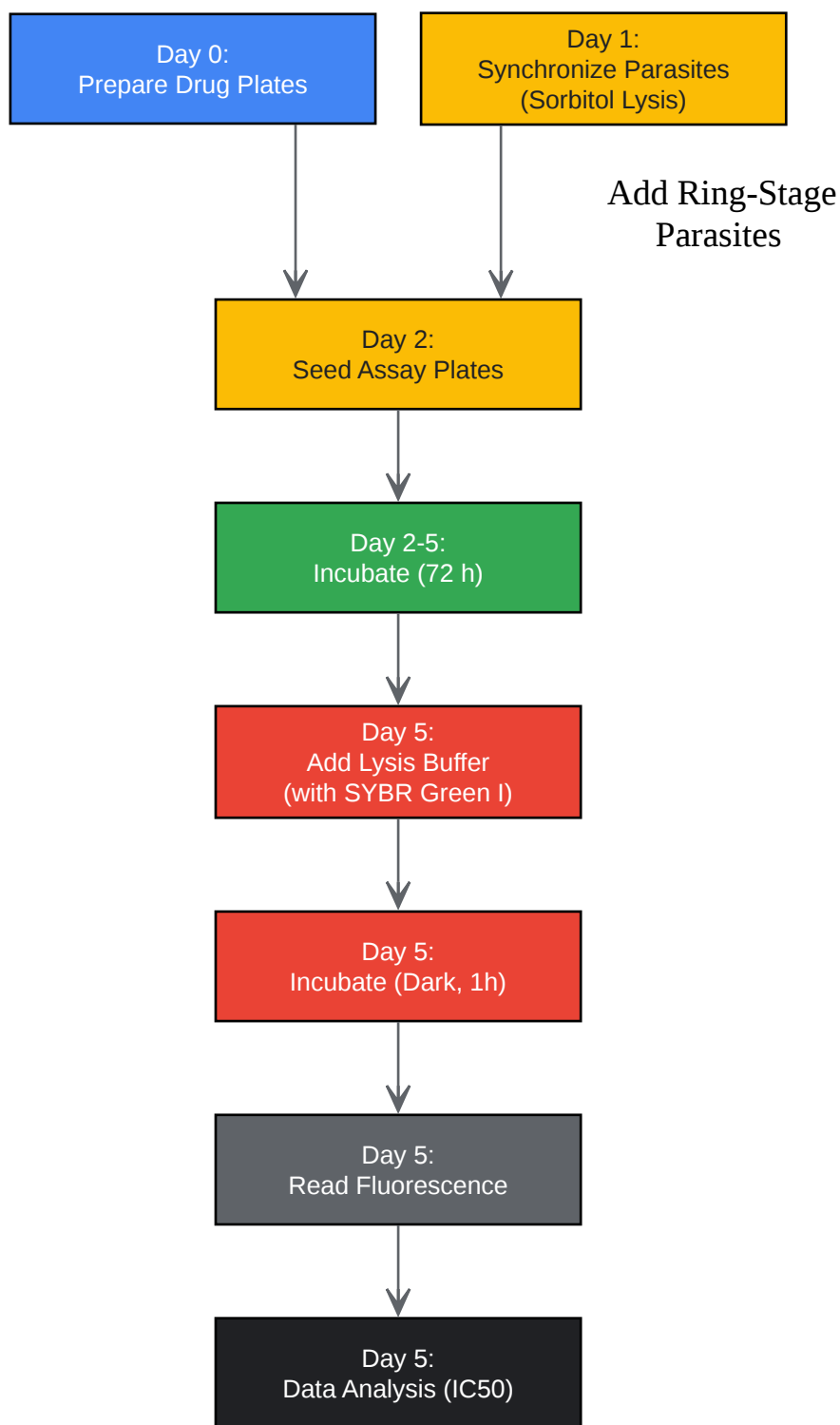
Figure 1: Hypothesized Mechanism of Action. **Dunnione** inhibits the cytochrome bc1 complex, disrupting ubiquinone recycling, which is essential for pyrimidine synthesis and subsequent parasite replication.

Materials and Reagents

Item	Supplier/Specifications	Purpose
P. falciparum Strain	e.g., 3D7 (chloroquine-sensitive) or Dd2 (chloroquine-resistant)	Parasite source for the assay
Human Erythrocytes	O+ blood type, washed	Host cells for parasite culture
Complete Medium (RPMI-CM)	RPMI-1640, 25 mM HEPES, 2 mM L-Gln, 50 µg/mL Hypoxanthine, 0.5% Albumax II, 20 µg/mL Gentamicin	Parasite culture and growth
Dunnione	Purity >95%, prepare 10 mM stock in DMSO	Test compound
Reference Drugs	Chloroquine, Artemisinin, Atovaquone (in DMSO)	Positive controls for assay validation
SYBR Green I Lysis Buffer	20 mM Tris-HCl, 5 mM EDTA, 0.008% Saponin, 0.08% Triton X-100, pH 7.5, with 2X SYBR Green I	Lyses erythrocytes and stains parasite DNA
Equipment	96-well flat-bottom plates, multichannel pipettes, biosafety cabinet, humidified incubator (5% CO ₂ , 5% O ₂ , 90% N ₂), fluorescence plate reader (Ex: 485 nm, Em: 535 nm)	Standard cell culture and assay equipment

Experimental Workflow

The overall workflow is a multi-day process requiring careful aseptic technique.



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Figure 2: High-Level Experimental Workflow. This diagram outlines the key stages and timeline for the in vitro antimalarial assay.

Detailed Step-by-Step Protocol

Preparation of Pre-dosed Drug Plates (Day 0)

- Rationale: Preparing plates in advance streamlines the assay setup process. Drying the solvent minimizes its effect on parasite growth.
- Prepare a 10 mM stock solution of **dunnione** in 100% DMSO. Aliquot and store at -20°C. Do the same for reference drugs (e.g., Chloroquine, Atovaquone).
- In a separate 96-well "drug master plate," create a serial dilution series of **dunnione**. For a typical 8-point curve, perform 2-fold or 3-fold serial dilutions in RPMI-CM. The highest concentration should be chosen based on expected potency (e.g., start at 100 µM).
- Using a multichannel pipette, transfer a small volume (e.g., 2 µL) from the drug master plate to the final, sterile "assay plates."[\[12\]](#)
- Include control wells:
 - Vehicle Control: Wells with 2 µL of the same DMSO concentration as the highest drug concentration.
 - No-Drug Control: Wells with 2 µL of RPMI-CM only (represents 100% parasite growth).
- Leave the plates in a sterile biosafety cabinet overnight to allow the solvent to evaporate.[\[12\]](#) Plates can be sealed and stored at 4°C for future use.[\[12\]](#)

Parasite Culture and Synchronization (Day 1)

- Rationale: Synchronization of the parasite culture to the ring stage is critical. It ensures that the drug is tested against a homogenous population at the start of the life cycle, leading to more reproducible results.
- Maintain a continuous culture of *P. falciparum* in RPMI-CM with human erythrocytes at 37°C in a hypoxic gas mixture (5% CO₂, 5% O₂, 90% N₂).[\[13\]](#)[\[14\]](#)
- To synchronize the culture, pellet the parasitized erythrocytes and resuspend them in 10 volumes of 5% D-Sorbitol solution. Incubate for 10 minutes at 37°C. This will selectively lyse

mature trophozoite and schizont stages, leaving only ring-stage parasites.

- Wash the cells three times with RPMI-1640 to remove the sorbitol and cellular debris. Resuspend the final pellet in RPMI-CM.

Assay Setup and Incubation (Day 2)

- Count the synchronized ring-stage parasites via light microscopy of a Giemsa-stained thin blood smear.
- Prepare the final parasite suspension. Dilute the synchronized culture with fresh, uninfected erythrocytes and RPMI-CM to achieve a final parasitemia of 0.5% and a final hematocrit of 1.5%.^[15]
- Thoroughly mix the parasite suspension and dispense 200 μ L into each well of the pre-dosed drug plates.
- Include two essential background controls:
 - 100% Growth Control: Wells containing parasites but no drug.
 - Background Control: Wells containing uninfected erythrocytes at 1.5% hematocrit (no parasites, no drug).
- Incubate the plates for 72 hours under the same hypoxic and temperature conditions as the main culture.^[6] This allows for one full cycle of parasite replication.

Assay Readout (Day 5)

- Prepare the SYBR Green I Lysis Buffer. Crucially, the stock 10,000X SYBR Green I dye should be thawed and diluted into the buffer just before use, and the buffer should be protected from light. The final working concentration is typically 2X of the commercial stock.
- After the 72-hour incubation, remove the plates from the incubator.
- Option 1 (Standard): Directly add 100 μ L of SYBR Green I Lysis Buffer to each well. Mix gently by pipetting.

- Option 2 (Freeze-Thaw): For more complete lysis, seal the plates and freeze them at -20°C or -80°C for at least 2 hours, then thaw at room temperature before adding the lysis buffer.
- Incubate the plates in the dark at room temperature for at least 1 hour.[\[16\]](#)
- Read the fluorescence using a plate reader with an excitation wavelength of ~485 nm and an emission wavelength of ~535 nm.[\[6\]](#)[\[16\]](#)

Data Analysis and Interpretation

- Background Subtraction: Average the fluorescence values from the uninfected erythrocyte wells (Background Control) and subtract this value from all other wells.
- Normalization: Average the background-subtracted fluorescence from the no-drug wells (100% Growth Control). Normalize the data by expressing the fluorescence in each drug-treated well as a percentage of this 100% growth value.
 - $\% \text{ Inhibition} = 100 - [(\text{RFU}_{\text{test}} - \text{RFU}_{\text{bkg}}) / (\text{RFU}_{100\%} - \text{RFU}_{\text{bkg}})] * 100$
- IC50 Calculation: Plot the percent inhibition against the log of the drug concentration. Use a non-linear regression model (e.g., log(inhibitor) vs. response -- variable slope [four parameters]) in software like GraphPad Prism or an equivalent to calculate the IC50 value.

Table 1: Example Data Layout and Calculation

[Dunnione] (nM)	Log [Dunnione]	Raw RFU (Well 1)	Raw RFU (Well 2)	Avg. RFU	% Inhibition
0 (100% Growth)	N/A	12540	12460	12500	0%
0 (Background)	N/A	510	490	500	N/A
1	0	11800	11950	11875	5.2%
3	0.477	9850	9750	9800	22.5%
10	1	6400	6600	6500	50.0%
30	1.477	3150	3250	3200	77.5%
100	2	980	1020	1000	95.8%
300	2.477	610	590	600	99.2%
Calculated IC50	10.0 nM				

Assay Validation and Quality Control

A robust and reliable assay is self-validating. Incorporate the following checks:

- Reference Drugs: The IC50 values for standard antimalarials (Chloroquine, Atovaquone) should fall within a historically accepted range for the parasite strain used, confirming the assay is performing as expected.
- Signal Window: The fluorescence signal of the 100% growth control should be at least 10-fold higher than the background control.
- Z'-Factor: This statistical parameter assesses the quality of a high-throughput screening assay. A Z'-factor between 0.5 and 1.0 indicates an excellent assay. It is calculated using the means (μ) and standard deviations (σ) of the positive (p, 100% growth) and negative (n, background) controls.^[3]
 - $Z' = 1 - [(3\sigma_p + 3\sigma_n) / |\mu_p - \mu_n|]$

Conclusion

This SYBR Green I-based protocol provides a sensitive, reproducible, and high-throughput method for determining the in vitro antimalarial potency of **dunnione**. By explaining the scientific rationale behind each step and incorporating stringent quality control measures, this guide enables researchers to generate reliable data crucial for the early-stage evaluation of this promising natural product candidate. Careful adherence to aseptic technique and parasite culture best practices is paramount for success.

References

- Johnson, J. D., et al. (2007). Assessment and Continued Validation of the Malaria SYBR Green I-Based Fluorescence Assay for Use in Malaria Drug Screening. *Antimicrobial Agents and Chemotherapy*, 51(6), 1926–1933. Available from: [\[Link\]](#)
- Painter, H. J., et al. (2007). Specific role of mitochondrial electron transport in blood-stage *Plasmodium falciparum*. *Nature*, 446(7131), 88–91. Available from: [\[Link\]](#)
- Vaidya, A. B., & Mather, M. W. (2007). Specific role of mitochondrial electron transport in blood-stage *Plasmodium falciparum*. PubMed, 17330044. Available from: [\[Link\]](#)
- Jabbar, T., & Tsuboi, T. (2023). Targeting Mitochondrial Function in *Plasmodium falciparum*: Insight into Antimalarial Drugs and the Emerging Role of *Saccharomyces cerevisiae* as a Model System. *MDPI*, 12(2), 121. Available from: [\[Link\]](#)
- Matovu, F., et al. (2024). *Plasmodium falciparum* mitochondrial complex III, the target of atovaquone, is essential for progression to the transmissible sexual stages. *bioRxiv*. Available from: [\[Link\]](#)
- Bacon, D. J., et al. (2007). Comparison of a SYBR Green I-Based Assay with a Histidine-Rich Protein II Enzyme-Linked Immunosorbent Assay for In Vitro Antimalarial Drug Efficacy Testing and Application to Clinical Isolates. *Antimicrobial Agents and Chemotherapy*, 51(4), 1172–1178. Available from: [\[Link\]](#)
- Ke, H., et al. (2011). Mitochondrial Electron Transport Inhibition and Viability of Intraerythrocytic *Plasmodium falciparum*. *Antimicrobial Agents and Chemotherapy*, 55(7), 3560–3563. Available from: [\[Link\]](#)

- Johnson, J. D., et al. (2016). Assessment of the Worldwide Antimalarial Resistance Network Standardized Procedure for In Vitro Malaria Drug Sensitivity Testing Using SYBR Green Assay for Field Samples with Various Initial Parasitemia Levels. *Antimicrobial Agents and Chemotherapy*, 60(4), 2273–2281. Available from: [\[Link\]](#)
- Winter, R. W., et al. (2015). In vitro anti-Plasmodium activity assays. *Bio-protocol*, 5(20). Available from: [\[Link\]](#)
- Johnson, J. D., et al. (2016). Assessment of the Worldwide Antimalarial Resistance Network Standardized Procedure for In Vitro Malaria Drug Sensitivity Testing Using SYBR Green Assay for Field Samples with Various Initial Parasitemia Levels. *ASM Journals*, 60(4), 2273-2281. Available from: [\[Link\]](#)
- Gaur, D., & Chitnis, C. E. (2011). Development in Assay Methods for in Vitro Antimalarial Drug Efficacy Testing: A Systematic Review. *Malaria Research and Treatment*, 2011, 840136. Available from: [\[Link\]](#)
- Basco, L. K., et al. (2007). World Antimalarial Resistance Network (WARN) II: In vitro antimalarial drug susceptibility. *Malaria Journal*, 6, 89. Available from: [\[Link\]](#)
- Singh, A. P., et al. (2013). Assessment of SYBR Green I Dye-Based Fluorescence Assay for Screening Antimalarial Activity of Cationic Peptides and DNA Intercalators. *Antimicrobial Agents and Chemotherapy*, 57(7), 3463–3466. Available from: [\[Link\]](#)
- Webster, H. K., et al. (1986). IN VITRO ASSAY OF ANTIMALARIALS: TECHNOLOGIES, APPLICATIONS, AND PROSPECTS. *Southeast Asian Journal of Tropical Medicine and Public Health*, 17(4), 519-530. Available from: [\[Link\]](#)
- Cowell, A. N., et al. (2021). In vitro antimalarial susceptibility profile of Plasmodium falciparum isolates in the BEI Resources repository. *Antimicrobial Agents and Chemotherapy*, 65(11), e0087721. Available from: [\[Link\]](#)
- Ziegler, H. L., et al. (2002). In Vitro Plasmodium falciparum Drug Sensitivity Assay: Inhibition of Parasite Growth by Incorporation of Stomatocytogenic Amphiphiles into the Erythrocyte Membrane. *Antimicrobial Agents and Chemotherapy*, 46(5), 1441–1445. Available from: [\[Link\]](#)

- Syafruddin, D., et al. (2009). Acridinediones: selective and potent inhibitors of the malaria parasite mitochondrial bc1 complex. *Journal of Biological Chemistry*, 284(36), 24564–24571. Available from: [\[Link\]](#)
- WorldWide Antimalarial Resistance Network (WWARN). (n.d.). P.falciparum drug sensitivity assay using SYBR® Green I V1.0. WWARN Procedure. Available from: [\[Link\]](#)
- WorldWide Antimalarial Resistance Network (WWARN). (n.d.). Preparation of predosed plates v1.2. WWARN Procedure. Available from: [\[Link\]](#)
- Mohanty, S., et al. (2018). Drug susceptibility testing methods of antimalarial agents. *Journal of Vector Borne Diseases*, 55(4), 263–271. Available from: [\[Link\]](#)
- Nosten, F., et al. (2009). Assessment of Malaria In Vitro Drug Combination Screening and Mixed-Strain Infections Using the Malaria Sybr Green I-Based Fluorescence Assay. *Journal of Clinical Microbiology*, 47(10), 3145–3150. Available from: [\[Link\]](#)
- Swiss Tropical and Public Health Institute. (n.d.). A Protocol for Antimalarial Efficacy Screening In Vitro. Efficacy Models for Compound Screening. Available from: [\[Link\]](#)
- Barton, V., et al. (2010). Inhibiting Plasmodium cytochrome bc1: a complex issue. *Current Opinion in Chemical Biology*, 14(4), 440–446. Available from: [\[Link\]](#)
- Stickles, A. M., et al. (2015). Subtle changes in endochin-like quinolone structure alter the site of inhibition within the cytochrome bc1 complex of Plasmodium falciparum. *Antimicrobial Agents and Chemotherapy*, 59(4), 1977–1982. Available from: [\[Link\]](#)
- Vallières, C., et al. (2013). Reconstructing the Qo Site of Plasmodium falciparum bc1 Complex in the Yeast Enzyme. *PLoS ONE*, 8(8), e71726. Available from: [\[Link\]](#)
- Barton, V., et al. (2010). Inhibiting Plasmodium cytochrome bc1: a complex issue. *PubMed*, 20570550. Available from: [\[Link\]](#)
- Institute of Medicine (US) Committee on the Economics of Antimalarial Drugs. (2004). Antimalarial Drugs and Drug Resistance. In *Saving Lives, Buying Time: Economics of Malaria Drugs in an Age of Resistance*. National Academies Press (US). Available from: [\[Link\]](#)

- Foley, M., & Tilley, L. (1997). Quinoline antimalarials: mechanisms of action and resistance. *International Journal for Parasitology*, 27(2), 231–240. Available from: [\[Link\]](#)
- Hyde, J. E. (2007). Antimalarial drugs: modes of action and mechanisms of parasite resistance. *Future Microbiology*, 2(5), 571–582. Available from: [\[Link\]](#)
- Leiserowitz, L. (n.d.). Mode of action of antimalarial drugs. Weizmann Institute of Science. Available from: [\[Link\]](#)
- Biagini, G. (2019). Understanding the mode of action of the antimalarial primaquine: new insights into a 70 year old puzzle. *Liverpool School of Tropical Medicine*. Available from: [\[Link\]](#)

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Sources

- 1. Antimalarial drugs: modes of action and mechanisms of parasite resistance - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. Inhibiting Plasmodium cytochrome bc1: a complex issue - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 3. Assessment and Continued Validation of the Malaria SYBR Green I-Based Fluorescence Assay for Use in Malaria Drug Screening - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 4. Assessment of the Worldwide Antimalarial Resistance Network Standardized Procedure for In Vitro Malaria Drug Sensitivity Testing Using SYBR Green Assay for Field Samples with Various Initial Parasitemia Levels - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 5. webs.iiitd.edu.in [\[webs.iiitd.edu.in\]](https://webs.iiitd.edu.in)
- 6. iddo.org [\[iddo.org\]](https://iddo.org)
- 7. Acridinediones: selective and potent inhibitors of the malaria parasite mitochondrial bc1 complex - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 8. researchgate.net [\[researchgate.net\]](https://researchgate.net)

- 9. Specific role of mitochondrial electron transport in blood-stage Plasmodium falciparum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Mitochondrial Electron Transport Inhibition and Viability of Intraerythrocytic Plasmodium falciparum - PMC [pmc.ncbi.nlm.nih.gov]
- 11. biorxiv.org [biorxiv.org]
- 12. iddo.org [iddo.org]
- 13. journals.asm.org [journals.asm.org]
- 14. Assessment of Malaria In Vitro Drug Combination Screening and Mixed-Strain Infections Using the Malaria Sybr Green I-Based Fluorescence Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 15. bio-protocol.org [bio-protocol.org]
- 16. Comparison of a SYBR Green I-Based Assay with a Histidine-Rich Protein II Enzyme-Linked Immunosorbent Assay for In Vitro Antimalarial Drug Efficacy Testing and Application to Clinical Isolates - PMC [pmc.ncbi.nlm.nih.gov]
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